

# Application of Endrin Aldehyde in Ecotoxicology Studies

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## Compound of Interest

Compound Name: *Endrin aldehyde*

Cat. No.: *B048301*

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## Introduction

**Endrin aldehyde** is a primary degradation product and a significant impurity of the organochlorine pesticide endrin.[1][2][3][4] Although the use of endrin has been banned or severely restricted in many countries due to its high toxicity and persistence in the environment, understanding the ecotoxicological profile of its metabolites, such as **endrin aldehyde**, remains crucial for assessing the long-term environmental risks associated with historical contamination.[1][2][3][4] **Endrin aldehyde** is persistent in the environment, particularly in soil and sediments, and exhibits a moderate to high potential for bioaccumulation in aquatic organisms.[1] This document provides an overview of the application of **endrin aldehyde** in ecotoxicology studies, including its known toxicological effects, proposed experimental protocols, and the underlying mechanisms of toxicity.

## Physicochemical Properties

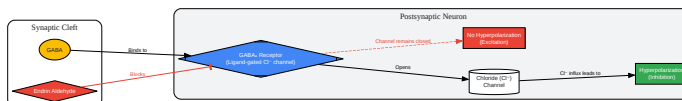
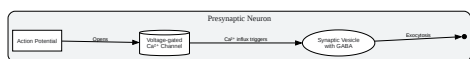
A summary of the key physicochemical properties of **endrin aldehyde** is presented below.

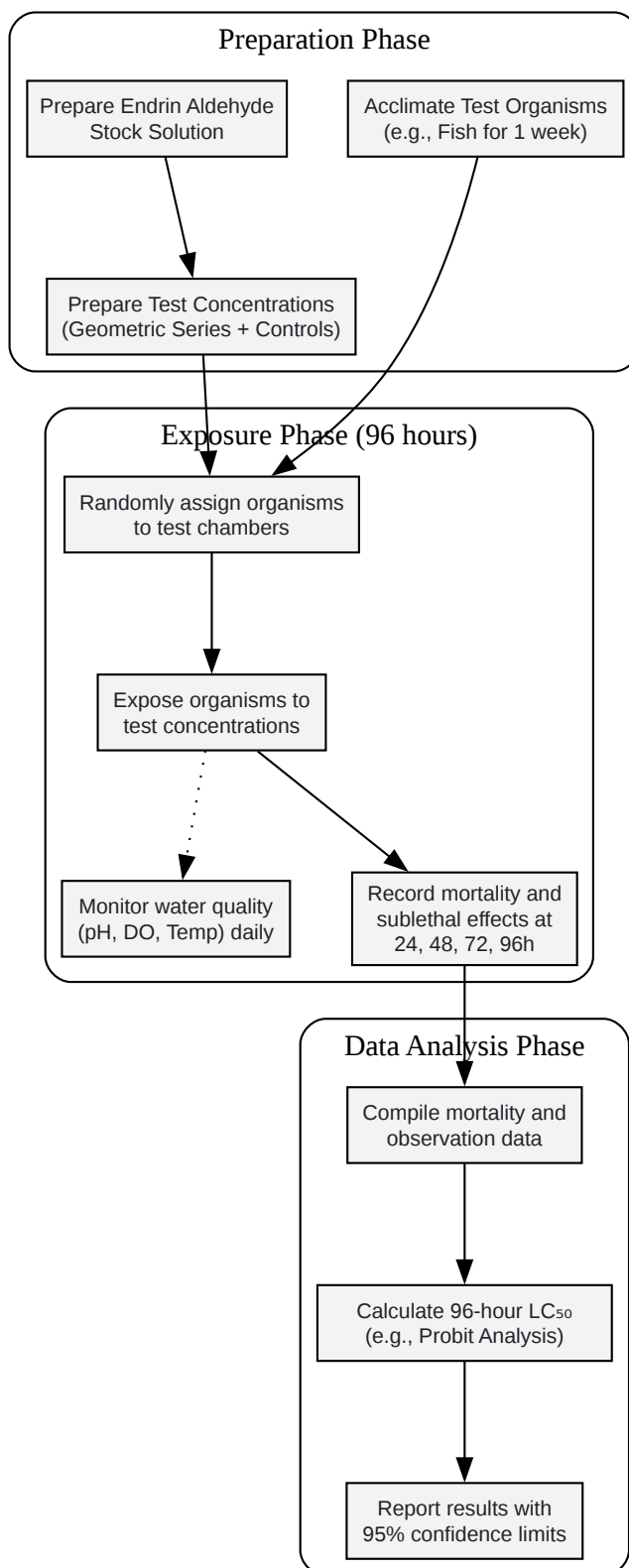
Property	Value	Reference
Molecular Formula	C <sub>12</sub> H <sub>8</sub> Cl <sub>6</sub> O	[5]
Molecular Weight	380.9 g/mol	[5][6]
Water Solubility	50 mg/L	[6]
Log Kow (octanol-water partition coefficient)	3.1 to 5.6	[1][6]
Vapor Pressure	2.0 x 10 <sup>-7</sup> mmHg at 25°C	[6]

## Mechanism of Toxicity

The primary mechanism of toxicity for endrin, and presumably **endrin aldehyde**, is neurotoxicity mediated through the antagonism of the gamma-aminobutyric acid (GABA) receptor system.[7] GABA is the principal inhibitory neurotransmitter in the central nervous system of vertebrates and invertebrates. Endrin non-competitively binds to the GABA<sub>a</sub> receptor-chloride channel complex, inhibiting the influx of chloride ions into the neuron.[7] This blockage of the inhibitory signal leads to hyperexcitability of the central nervous system, resulting in symptoms such as tremors, convulsions, and ultimately, mortality.[2]

## Signaling Pathway of GABA Receptor Antagonism by Endrin Aldehyde





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